

An In-depth Technical Guide to the pH of Disodium Maleate Solutions

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Compound of Interest

Compound Name: Disodium maleate

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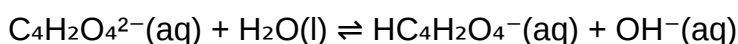
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical principles governing the pH of aqueous **disodium maleate** solutions. It includes theoretical calculations, experimental protocols, and visual representations to facilitate a thorough understanding for researchers, scientists, and professionals in drug development.

Core Concepts: Understanding the Alkaline Nature of Disodium Maleate

Disodium maleate ($C_4H_2Na_2O_4$) is the sodium salt of maleic acid, a weak diprotic acid. When dissolved in water, **disodium maleate** dissociates completely into two sodium ions (Na^+) and a maleate dianion ($C_4H_2O_4^{2-}$). The sodium ion is a spectator ion and does not react with water. However, the maleate ion is the conjugate base of a weak acid (the hydrogen maleate ion, $HC_4H_2O_4^-$) and will undergo hydrolysis, reacting with water to produce hydroxide ions (OH^-). This production of hydroxide ions results in a solution with an alkaline pH.

The hydrolysis of the maleate ion is the key determinant of the solution's pH. The reaction proceeds as follows:



Quantitative Data Summary

The pH of a **disodium maleate** solution is dependent on its concentration and the dissociation constants of its parent acid, maleic acid.

Parameter	Value	Reference
Molecular Formula	C ₄ H ₂ Na ₂ O ₄	[1]
Molecular Weight	160.04 g/mol	[1]
pKa1 of Maleic Acid	~1.9	[2]
pKa2 of Maleic Acid	~6.07 - 6.2	[2]
pH of 50 g/L Solution	7.0 - 9.0 at 25°C	
Calculated pH of 0.1 M Solution	Approximately 9.77	(See Calculation Below)

Theoretical pH Calculation

To calculate the theoretical pH of a **disodium maleate** solution, we must first determine the base dissociation constant (K_b) for the maleate ion's hydrolysis reaction. This can be calculated from the second acid dissociation constant (K_{a2}) of maleic acid and the ion-product constant of water (K_w = 1.0 x 10⁻¹⁴ at 25°C).

Step 1: Calculate K_{b1} for the maleate ion (C₄H₂O₄²⁻)

The relevant equilibrium is the hydrolysis of the maleate ion, which is the conjugate base of the hydrogen maleate ion (HC₄H₂O₄⁻). Therefore, we use K_{a2} of maleic acid.

- $K_{b1} = K_w / K_{a2}$
- $pK_{a2} \approx 6.2$, so $K_{a2} \approx 10^{-6.2} = 1.58 \times 10^{-7}$
- $K_{b1} = (1.0 \times 10^{-14}) / (1.58 \times 10^{-7}) = 6.33 \times 10^{-8}$

Step 2: Calculate the hydroxide ion concentration [OH⁻]

We can use the K_b expression for the hydrolysis of the maleate ion:

- $$K_{b1} = [\text{HC}_4\text{H}_2\text{O}_4^-][\text{OH}^-] / [\text{C}_4\text{H}_2\text{O}_4^{2-}]$$

For a solution of **disodium maleate** with concentration C , we can assume that at equilibrium, $[\text{HC}_4\text{H}_2\text{O}_4^-] = [\text{OH}^-] = x$, and $[\text{C}_4\text{H}_2\text{O}_4^{2-}] = C - x$. Since K_{b1} is small, we can approximate $C - x \approx C$.

- $$K_{b1} = x^2 / C$$

- $$x = \sqrt{K_{b1} * C}$$

For a 0.1 M **disodium maleate** solution:

- $$x = \sqrt{(6.33 \times 10^{-8} * 0.1)} = \sqrt{(6.33 \times 10^{-9})} \approx 7.96 \times 10^{-5} \text{ M}$$

- $$\text{So, } [\text{OH}^-] \approx 7.96 \times 10^{-5} \text{ M}$$

Step 3: Calculate pOH and pH

- $$\text{pOH} = -\log[\text{OH}^-] = -\log(7.96 \times 10^{-5}) \approx 4.10$$

- $$\text{pH} = 14 - \text{pOH} = 14 - 4.10 = 9.90$$

Note: A more precise pK_{a2} value of 5.96×10^{-7} from one source would yield a calculated pH of approximately 9.61 for a 0.1 M solution, highlighting the sensitivity of the calculation to the exact pK_a values used.[3]

Experimental Protocol for pH Measurement

This protocol outlines the steps for the accurate determination of the pH of a **disodium maleate** solution using a calibrated pH meter.

3.1. Materials and Equipment

- **Disodium maleate** (solid)
- Deionized or distilled water
- Analytical balance

- Volumetric flasks
- Beakers
- Magnetic stirrer and stir bar
- Calibrated pH meter with a glass electrode
- Standard buffer solutions (e.g., pH 4.00, 7.00, and 10.00)
- Wash bottle with deionized water
- Lint-free tissues

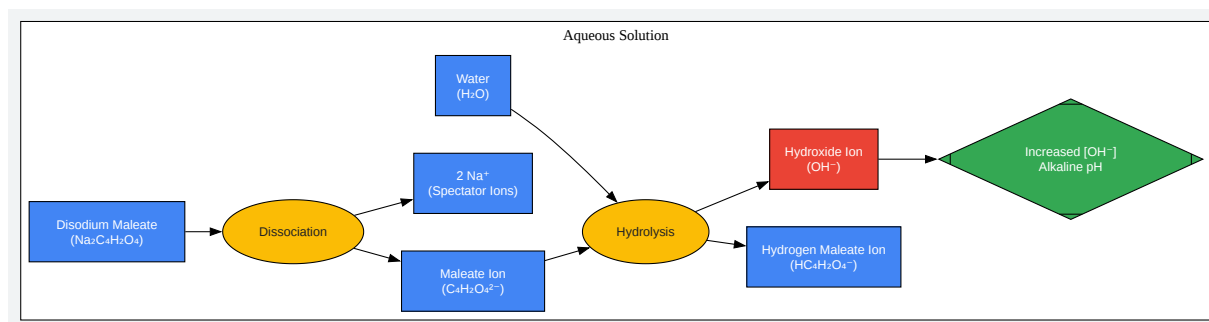
3.2. Procedure

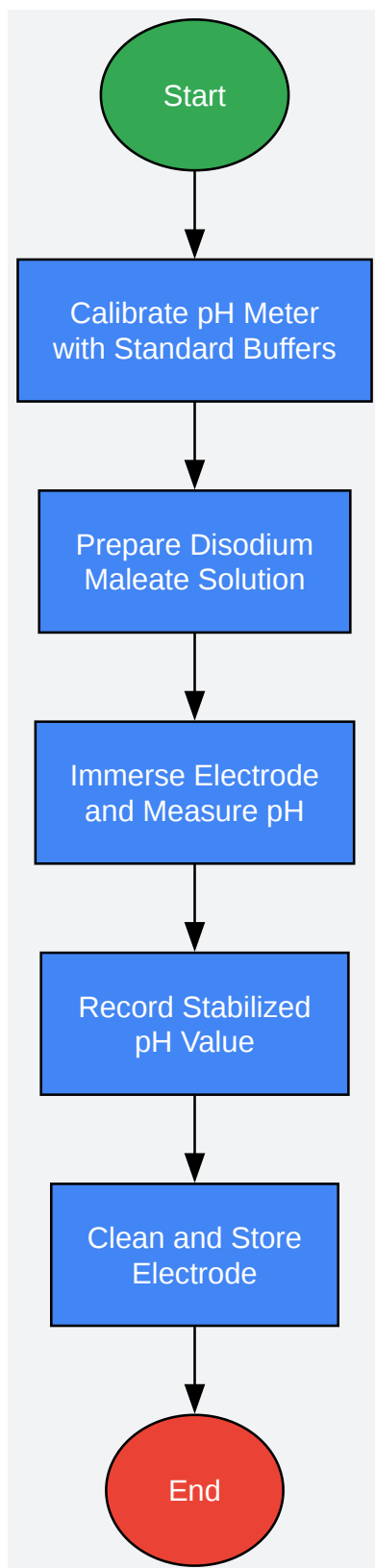
- pH Meter Calibration:
 - Calibrate the pH meter according to the manufacturer's instructions using at least two, and preferably three, standard buffer solutions that bracket the expected pH of the **disodium maleate** solution (e.g., pH 7.00 and 10.00).
 - Rinse the electrode with deionized water and gently blot dry with a lint-free tissue between each buffer measurement.
- Preparation of **Disodium Maleate** Solution (e.g., 0.1 M):
 - Calculate the mass of **disodium maleate** required to prepare the desired volume and concentration of the solution (e.g., for 100 mL of a 0.1 M solution, 1.6004 g of **disodium maleate** is needed).
 - Accurately weigh the calculated mass of **disodium maleate** using an analytical balance.
 - Transfer the solid to a beaker containing a portion of the total volume of deionized water.
 - Dissolve the solid completely using a magnetic stirrer.
 - Carefully transfer the solution to a volumetric flask of the appropriate size.

- Rinse the beaker with small portions of deionized water and add the rinsings to the volumetric flask.
- Add deionized water to the volumetric flask until the meniscus reaches the calibration mark.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.
- pH Measurement:
 - Pour a sufficient amount of the prepared **disodium maleate** solution into a clean, dry beaker.
 - Immerse the calibrated pH electrode into the solution, ensuring the electrode bulb is fully covered.
 - Allow the pH reading to stabilize. A stable reading is one that does not change significantly over a 30-60 second interval.
 - Record the pH value to two decimal places.
 - After measurement, rinse the electrode thoroughly with deionized water and store it according to the manufacturer's instructions.

Visualizations

Signaling Pathways and Logical Relationships





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